

Application Note: Analysis of Olopatadine-d3 N-Oxide by Mass Spectrometry

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Compound of Interest

Compound Name: Olopatadine-d3 N-Oxide

Cat. No.: B14082323

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Introduction

Olopatadine is a selective histamine H1-receptor antagonist used in the treatment of allergic conjunctivitis and rhinitis.[1][2] Its metabolism is a critical aspect of its pharmacology and toxicology. One of its metabolites is Olopatadine N-Oxide.[2][3] The deuterated internal standard, **Olopatadine-d3 N-Oxide**, is essential for the accurate quantification of this metabolite in biological matrices during drug metabolism and pharmacokinetic (DMPK) studies. This application note provides a detailed protocol for the analysis of **Olopatadine-d3 N-Oxide** using liquid chromatography-tandem mass spectrometry (LC-MS/MS) and describes its characteristic fragmentation pattern.

Olopatadine-d3 N-Oxide has a molecular formula of $C_{21}H_{20}D_3NO_4$ and a molecular weight of 356.43 g/mol.[4][5] Understanding its behavior in a mass spectrometer is crucial for developing robust analytical methods.

Mass Spectrometry Fragmentation Pattern

The fragmentation of N-oxides in atmospheric pressure ionization sources is often characterized by a neutral loss of an oxygen atom (16 Da), a process that can be thermally induced.[6][7] For **Olopatadine-d3 N-Oxide**, the protonated molecule $[M+H]^+$ is expected at

m/z 357.4. The primary fragmentation pathways are anticipated to be the neutral loss of oxygen and subsequent cleavages of the propylidene side chain.

Based on the known fragmentation of Olopatadine[8][9][10] and the general behavior of N-oxides, the following fragmentation pattern for **Olopatadine-d3 N-Oxide** is proposed:

- Parent Ion: The protonated molecule, $[C_{21}H_{20}D_3NO_4+H]^+$, will be observed at m/z 357.4.
- Primary Fragmentation (Deoxygenation): A characteristic loss of an oxygen atom from the N-oxide group results in a fragment at m/z 341.4. This deoxygenation is a common fragmentation pathway for N-oxides and can be enhanced by increasing the temperature of the ion source.[6][7]
- Secondary Fragmentation: Further fragmentation of the m/z 341.4 ion (which corresponds to protonated Olopatadine-d3) is expected to follow the pattern of Olopatadine itself. This includes cleavage of the dimethylaminopropylidene side chain, leading to characteristic fragment ions.

Quantitative Data Summary

The expected m/z values for the parent ion and major fragment ions of **Olopatadine-d3 N-Oxide** in positive ion mode mass spectrometry are summarized in the table below.

Ion Description	Proposed Structure	Calculated m/z
$[M+H]^+$	Protonated Olopatadine-d3 N-Oxide	357.4
$[M+H-16]^+$	Deoxygenated Fragment	341.4
Fragment 1	Resulting from cleavage of the side chain	247.1
Fragment 2	Dimethylaminopropylidene moiety	168.2

Experimental Protocol

This protocol outlines the steps for the analysis of **Olopatadine-d3 N-Oxide** using a standard LC-MS/MS system.

1. Materials and Reagents

- **Olopatadine-d3 N-Oxide** reference standard
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (LC-MS grade)
- Control biological matrix (e.g., human plasma)

2. Sample Preparation This protocol utilizes a protein precipitation method for sample cleanup.

- To 100 μ L of the biological matrix sample, add 300 μ L of acetonitrile containing the internal standard.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

3. Liquid Chromatography Conditions

- Column: C18 column (e.g., 2.1 mm x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:

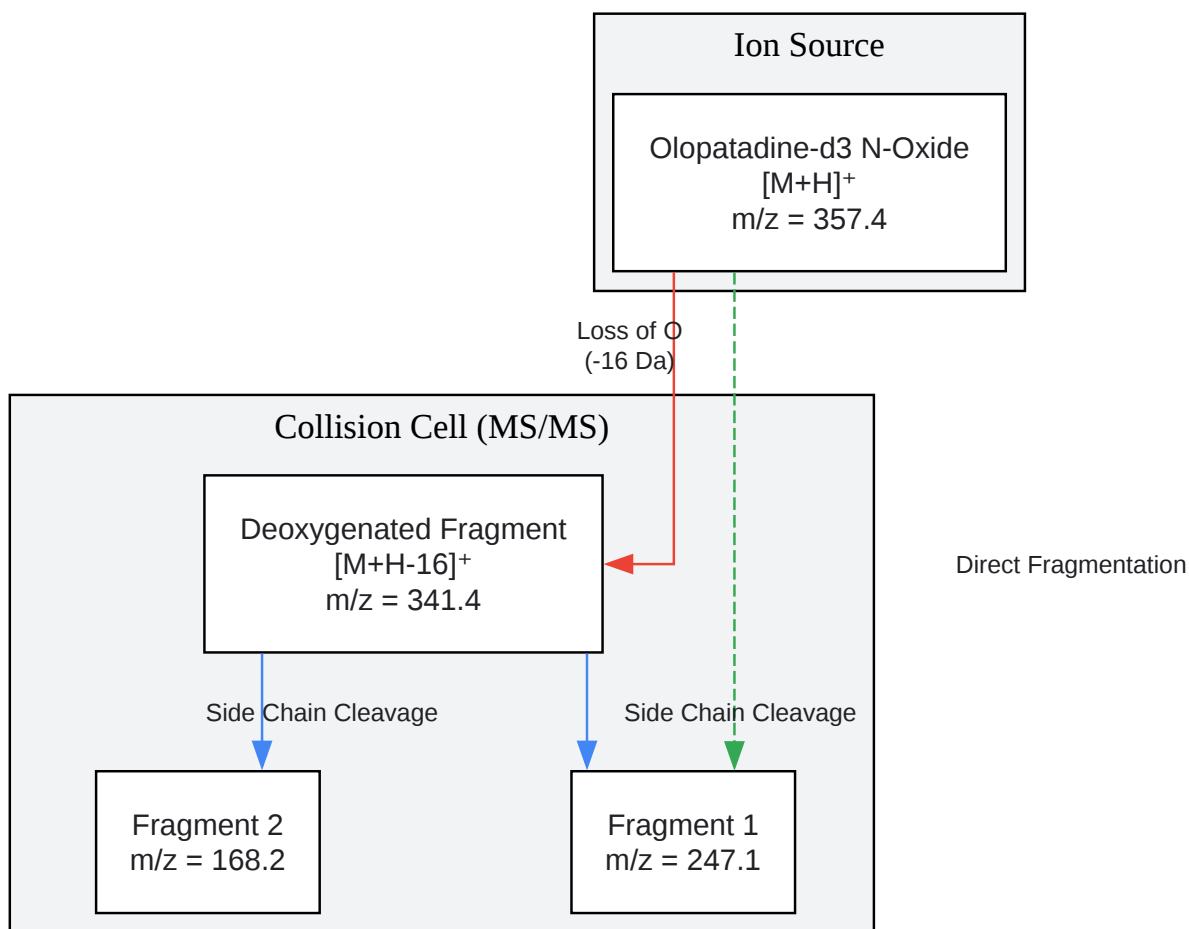
- 0-0.5 min: 5% B
- 0.5-2.5 min: 5% to 95% B
- 2.5-3.0 min: 95% B
- 3.0-3.1 min: 95% to 5% B
- 3.1-4.0 min: 5% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

4. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Ion Source Temperature: Can be optimized, but a higher temperature (e.g., 350-500°C) may enhance the deoxygenation fragment.[\[6\]](#)
- Capillary Voltage: 3.5 kV
- Multiple Reaction Monitoring (MRM) Transitions:
 - Primary: 357.4 → 341.4 (for monitoring deoxygenation)
 - Secondary (for confirmation): 357.4 → 247.1
 - Tertiary (for confirmation): 341.4 → 168.2

Visualization of the Proposed Fragmentation Pathway

The logical relationship of the mass spectrometry fragmentation of **Olopatadine-d3 N-Oxide** is depicted in the following diagram.

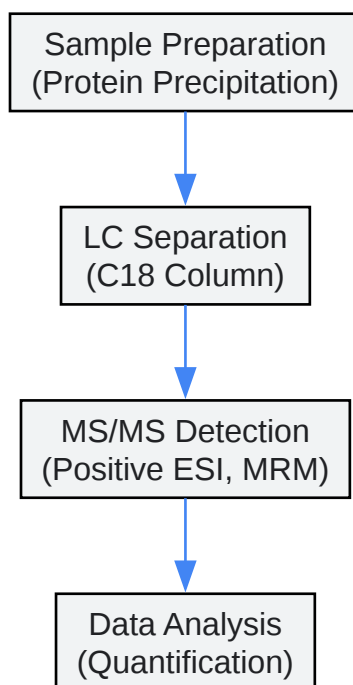


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Caption: Proposed fragmentation of **Olopatadine-d3 N-Oxide**.

Experimental Workflow

The overall workflow for the analysis is illustrated below.



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Caption: Analytical workflow for **Olopatadine-d3 N-Oxide**.

Conclusion

This application note provides a comprehensive guide for the mass spectrometric analysis of **Olopatadine-d3 N-Oxide**. The proposed fragmentation pattern, centered around the characteristic neutral loss of oxygen, and the detailed LC-MS/MS protocol offer a solid foundation for researchers and scientists in the field of drug metabolism and bioanalysis to develop and validate quantitative assays for Olopatadine N-Oxide. The provided MRM transitions can be used for sensitive and specific detection of this metabolite and its deuterated internal standard.

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